

Essential Safety and Operational Guide for Handling Sophoraflavanone H

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B12308972

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sophoraflavanone H**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on available safety data for related compounds and general best practices for laboratory chemical safety.

Disclaimer: A specific Safety Data Sheet (SDS) for pure **Sophoraflavanone H** is not readily available. The following recommendations are derived from the SDS for Sophora angustifolia root extract and general chemical safety principles. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Hazard Identification and Classification

Based on the available data for related extracts, **Sophoraflavanone H** should be handled as a substance with the following potential hazards:

Hazard Classification (GHS)	Description
H302	Harmful if swallowed.[1]
H410	Very toxic to aquatic life with long lasting effects. [1]

Physical State: Solid, powder.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Sophoraflavanone H**.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields or goggles.	ANSI Z87.1 certified
Skin Protection	Chemical-resistant gloves (e.g., Nitrile).	ASTM F739
Laboratory coat.	---	
Respiratory Protection	Use in a well-ventilated area or in a fume hood. If dust is generated and ventilation is inadequate, a NIOSH-approved N95 (or better) particulate respirator is recommended.	NIOSH approved

Always inspect PPE before use and ensure it is in good condition.

Operational Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Procedure	Guideline
Handling	- Avoid generating dust. Handle in a chemical fume hood. - Avoid contact with skin, eyes, and clothing.[1] - Wash hands thoroughly after handling.[1] - Do not eat, drink, or smoke in the work area.[1]
Storage	- Store in a tightly sealed container. - Store in a cool, dry, and well-ventilated area. - Recommended storage temperature is -20°C.[2]

Emergency Procedures

In the event of an exposure or spill, follow these immediate steps.

Incident	First-Aid/Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[1]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[1]
Spill	- Evacuate the area. - Wear appropriate PPE. - Sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal. - Clean the spill area with a suitable decontaminating agent.

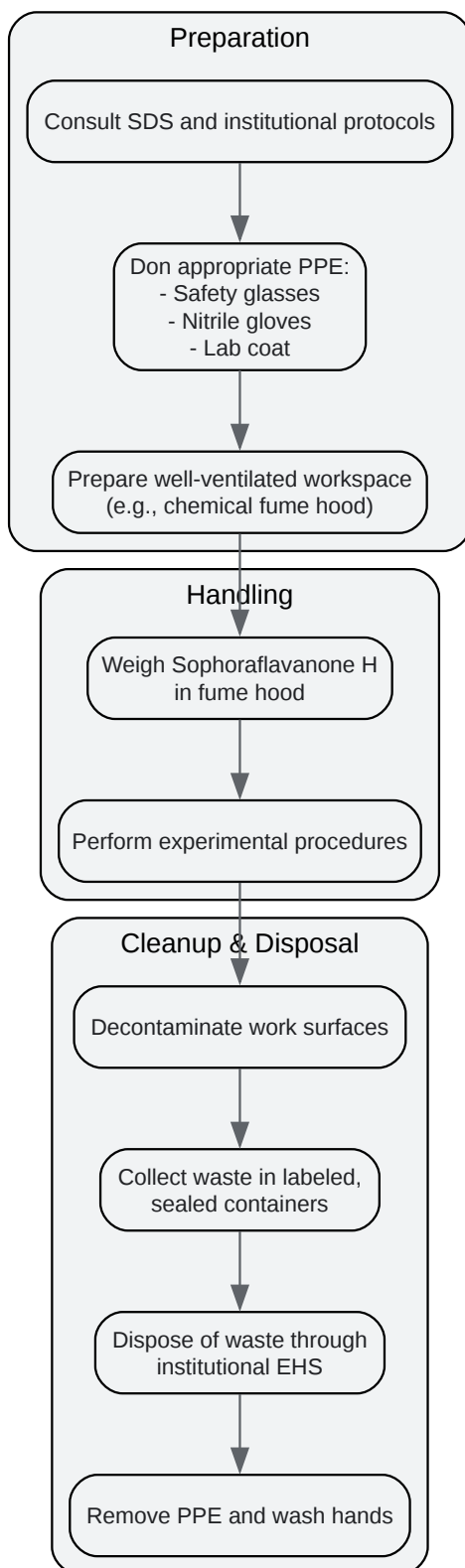
Disposal Plan

Dispose of **Sophoraflavanone H** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

Waste Type	Disposal Method
Unused Sophoraflavanone H	Dispose of as hazardous waste at an approved waste disposal facility. ^[1]
Contaminated Labware/PPE	Collect in a sealed, labeled container and dispose of as hazardous waste.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Sophoraflavanone H** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Sophoraflavanone H**.

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References

- 1. selleck.cn [selleck.cn]
- 2. Sophoraflavanone H - Immunomart [immunomart.com]
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